2-Chloro-7-nitroquinazoline in the synthesis of anticancer agents.

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Compound of Interest

Compound Name:	*2-Chloro-7-nitroquinazoline*
Cat. No.:	*B11760803*

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Application Note: Strategic Utilization of **2-Chloro-7-nitroquinazoline** in Oncology Drug Discovery

Part 1: Executive Summary & Strategic Rationale

Subject: High-Fidelity Synthesis of Quinazoline-Based Anticancer Agents using the **2-Chloro-7-nitroquinazoline** Scaffold. Target Audience: Medicinal Chemists, Process Chemists, and Oncology Researchers.

The "Privileged" Scaffold The quinazoline ring system is a "privileged structure" in medicinal chemistry, serving as the core pharmacophore for blockbuster EGFR tyrosine kinase inhibitors (TKIs) such as Gefitinib, Erlotinib, and Lapatinib. While 4-anilinoquinazolines are well-documented, the **2-chloro-7-nitroquinazoline** variant represents a more aggressive, versatile electrophilic scaffold. It offers three distinct vectors for chemical diversification:

- C4-Position: The primary site for introducing the "specificity element" (typically a hydrophobic aniline) to target the ATP-binding pocket.
- C2-Position: A secondary electrophilic site (Cl) allowing for late-stage diversification or cyclization to tricyclic systems.

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- C7-Position: The nitro group serves as a "masked" amine, enabling the subsequent attachment of solubilizing moieties (e.g., morpholine/piperazine tails) crucial for ADME optimization.

This guide details the chemo-selective manipulation of this scaffold to generate potent anticancer candidates.[1]

Part 2: Chemical Reactivity & Pathway Logic

To successfully utilize **2-chloro-7-nitroquinazoline** (often generated in situ or isolated from 2,4-dichloro-7-nitroquinazoline), one must understand the hierarchy of electrophilicity.

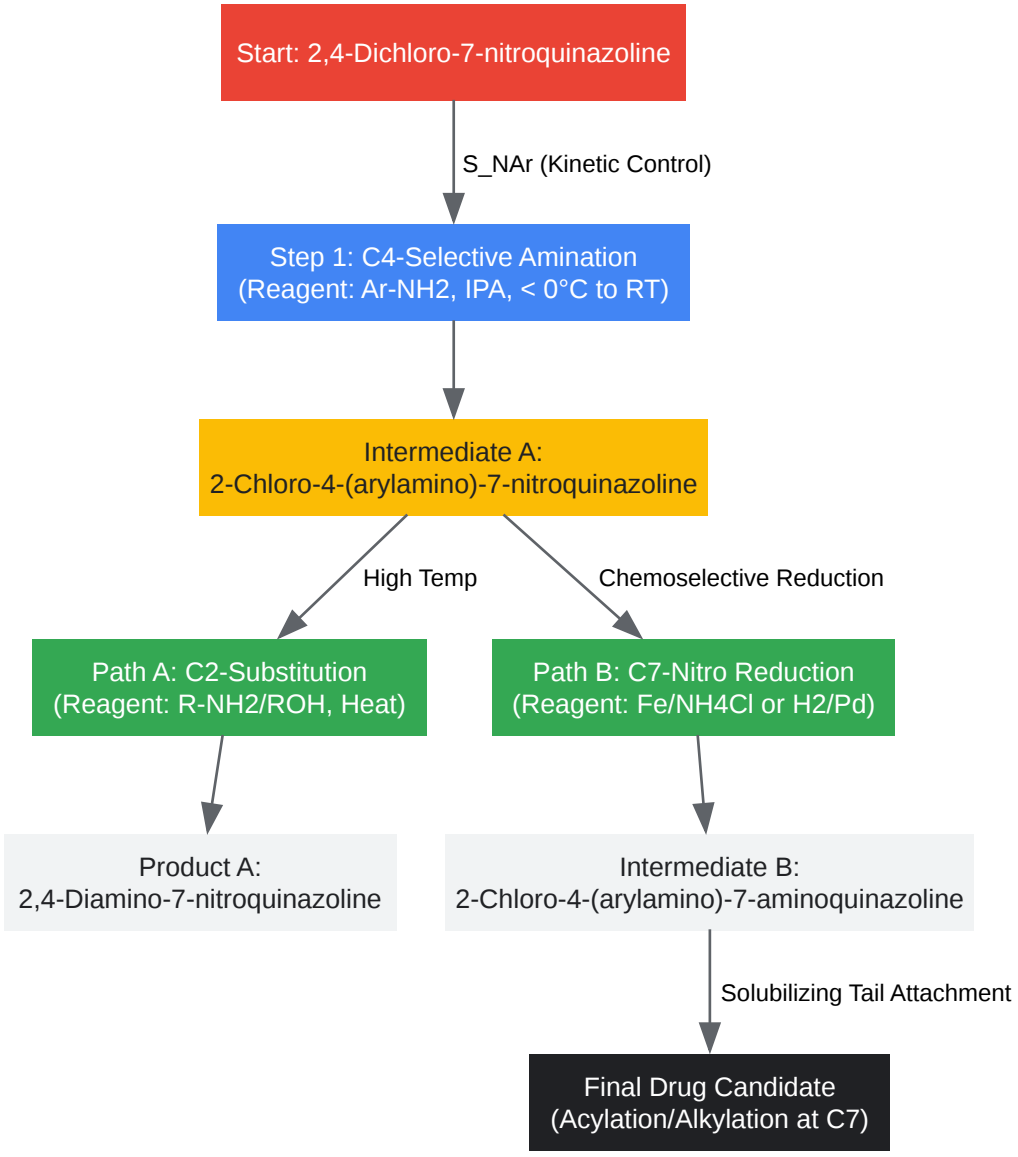
Reactivity Hierarchy (

):

- Mechanism: The nitrogen atoms in the pyrimidine ring pull electron density. The C4 position is more electron-deficient due to the additive inductive effects and the specific resonance contribution of the N3 nitrogen.
- Implication: Nucleophilic attack by an aniline occurs exclusively at C4 under mild conditions, preserving the C2-chloro for a second, harsher substitution step if desired.

Visualizing the Synthetic Workflow

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Caption: Chemo-selective diversification of the 2,4-dichloro-7-nitroquinazoline scaffold. Note the kinetic preference for C4 substitution prior to C2 or C7 modification.

Part 3: Detailed Experimental Protocols

Protocol A: Synthesis of the Core Intermediate (C4-Amination)

Target: Preparation of 2-chloro-4-(3-chloro-4-fluorophenylamino)-7-nitroquinazoline. Rationale: The 3-chloro-4-fluoroaniline moiety is a gold standard for EGFR inhibition (mimicking the

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Gefitinib pharmacophore).

Reagents:

- 2,4-Dichloro-7-nitroquinazoline (1.0 eq)
- 3-Chloro-4-fluoroaniline (1.05 eq)
- N,N-Diisopropylethylamine (DIPEA) (1.2 eq)
- Solvent: Isopropanol (IPA) or Dichloromethane (DCM) for lower temps.

Procedure:

- Preparation: Dissolve 2,4-dichloro-7-nitroquinazoline (e.g., 1.0 g) in dry IPA (15 mL). Cool the solution to 0°C using an ice bath. Critical: Low temperature prevents premature reaction at the C2 position.
- Addition: Dropwise add a solution of 3-chloro-4-fluoroaniline and DIPEA in IPA over 20 minutes.
- Reaction: Stir at 0°C for 1 hour, then allow to warm to room temperature (RT) over 2 hours. Monitor by TLC (Hexane:EtOAc 7:3). The starting material spot (high Rf) should disappear, replaced by a fluorescent yellow spot.
- Work-up: The product often precipitates as a yellow solid directly from IPA. Filter the solid.[1] [2]
- Wash: Wash the cake with cold IPA (2 x 5 mL) followed by Hexane (2 x 10 mL) to remove unreacted aniline.
- Purification: If necessary, recrystallize from Ethanol/DMF.
- Validation:
  - 1H NMR (DMSO-d6): Look for the disappearance of one C-Cl signal and the appearance of aniline aromatic protons (approx 7.0-8.0 ppm) and the NH singlet (approx 9.8-10.2 ppm, D2O exchangeable).

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Protocol B: Nitro Reduction to Aniline (Unmasking the C7 Handle)

Target: Conversion of the 7-nitro group to a 7-amino group without dehalogenating the C2-Cl.

Reagents:

- Intermediate from Protocol A (1.0 eq)
- Iron Powder (5.0 eq)
- Ammonium Chloride (NH4Cl) (5.0 eq)
- Solvent: Ethanol/Water (4:1 ratio)

Procedure:

- Setup: Suspend the nitro-quinazoline in EtOH/H2O. Add Iron powder and NH4Cl.
- Reflux: Heat to mild reflux (80°C) with vigorous stirring. The reaction is heterogeneous.
- Monitoring: Monitor by TLC. The yellow nitro compound will convert to a highly fluorescent blue/green amino compound. Reaction time is typically 2-4 hours.
- Filtration: Filter hot through a Celite pad to remove iron residues. Wash the pad with hot methanol.
- Isolation: Concentrate the filtrate under reduced pressure. Neutralize with saturated NaHCO3 if necessary, and extract with EtOAc.
- Caution: Avoid catalytic hydrogenation (H2/Pd-C) if you intend to keep the C2-Chlorine, as Pd-C can cause hydrodehalogenation (stripping the Cl). Iron/NH4Cl is chemoselective for nitro reduction.

Part 4: Data Interpretation & SAR Logic

When designing analogues using this scaffold, the biological activity (IC50) varies significantly based on the C4 and C7 substituents.

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Table 1: Representative SAR of **2-Chloro-7-nitroquinazoline** Derivatives (Hypothetical/Aggregated Data)

Compound ID	C4 Substituent (R1)	C7 Substituent (R2)	C2 Substituent (R3)	EGFR IC50 (nM)	Solubility
CNQ-01	3-Cl, 4-F-aniline	Nitro (-NO2)	Cl	150	Low
CNQ-02	3-Cl, 4-F-aniline	Amino (-NH2)	Cl	45	Moderate
CNQ-03	3-Cl, 4-F-aniline	Acrylamide (-NH-CO-CH=CH2)	Cl	< 10	Moderate
CNQ-04	3-Cl, 4-F-aniline	Morpholino-amide	H (De-chlorinated)	12	High

Key Insight:

- CNQ-01 (The direct product of Protocol A) has moderate activity but poor solubility.
- CNQ-03 represents a covalent inhibitor (like Afatinib), where the C7-amine is acrylated to bind to Cysteine-797 of EGFR.
- The C2-Chlorine: While often removed (replaced by H) in final drugs to reduce toxicity, retaining it allows for the synthesis of tricyclic derivatives (e.g., imidazo[1,2-c]quinazolines) which are potent PI3K/mTOR inhibitors.

Part 5: Quality Control & Safety

1. Analytical Standards:

- HPLC: Use a C18 column, Gradient 10-90% ACN in Water (0.1% Formic Acid). The 7-nitro derivatives are generally more hydrophobic (later retention) than their 7-amino counterparts.

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- Mass Spec: The Chlorine isotope pattern (3:1 ratio of M : M+2) is a critical diagnostic for confirming the integrity of the C2-Cl bond during synthesis.

2. Safety Hazards:

- Skin Sensitization: 2,4-dichloro-7-nitroquinazoline is a potent sensitizer. Double-gloving and working in a fume hood are mandatory.
- Explosion Risk: Nitro-compounds can be energetic. Avoid heating dry solids.

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